

Head-to-Head Comparison of Doxorubicinol Hydrochloride Analytical Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Doxorubicinol hydrochloride

Cat. No.: B107339

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For researchers, scientists, and professionals in drug development, the quality and reliability of analytical standards are paramount for accurate experimental results. This guide provides a head-to-head comparison of commercially available **Doxorubicinol hydrochloride** analytical standards. Doxorubicinol is the primary and most cardio-toxic metabolite of the widely used chemotherapeutic agent, Doxorubicin. Accurate quantification of Doxorubicinol is crucial for pharmacokinetic studies, drug metabolism research, and the development of safer Doxorubicin formulations.

Supplier and Product Overview

This comparison focuses on **Doxorubicinol hydrochloride** analytical standards offered by prominent suppliers in the life sciences sector. While obtaining complete Certificates of Analysis (CoA) without a direct purchase can be challenging, this guide compiles and compares the publicly available product specifications.

Supplier	Product Name	CAS Number	Purity Specification	Notes
LGC Standards	Doxorubicinol Hydrochloride (>90%)(Mixture of diastereomers)	63950-05-0	>90%	Product is supplied as a mixture of diastereomers. An "Exact Weight" packaging option is available, which includes a certificate with the precise mass of the material.
Cayman Chemical	Doxorubicinol (hydrochloride)	63950-05-0	≥90% (mixture of isomers)	Provided as a solid. Soluble in DMSO and Methanol.[1]
Simson Pharma	Doxorubicinol Hydrochloride	63950-05-0	Not specified on product page	Product is accompanied by a Certificate of Analysis.[2]
Anonymous Supplier	Doxorubicinol Hydrochloride	63950-05-0	>90% (Chromatographic Purity)	Based on a sample Certificate of Analysis found publicly.

Note: The purity of **Doxorubicinol hydrochloride** standards is a critical parameter. The available data indicates a purity of >90% or ≥90%, with both LGC Standards and Cayman Chemical specifying that their products are a mixture of diastereomers or isomers. For quantitative applications, the exact purity value from a batch-specific Certificate of Analysis is essential.

Experimental Protocols

Accurate analysis of **Doxorubicinol hydrochloride** relies on robust and validated analytical methods. While specific protocols from the suppliers' CoAs are not publicly available, a general experimental workflow for the analysis of Doxorubicinol in biological matrices by High-Performance Liquid Chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is described below. This protocol is based on established methods for the analysis of Doxorubicin and its metabolites.

Protocol: Quantification of Doxorubicinol in Plasma by LC-MS/MS

1. Sample Preparation (Protein Precipitation):

- To 100 μL of plasma sample, add 300 μL of a precipitation solution (e.g., methanol or acetonitrile containing an internal standard).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge the sample at 12,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.

2. HPLC Conditions:

- Column: A reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.7 μm).
- Mobile Phase: A gradient of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL .

3. Mass Spectrometry Conditions:

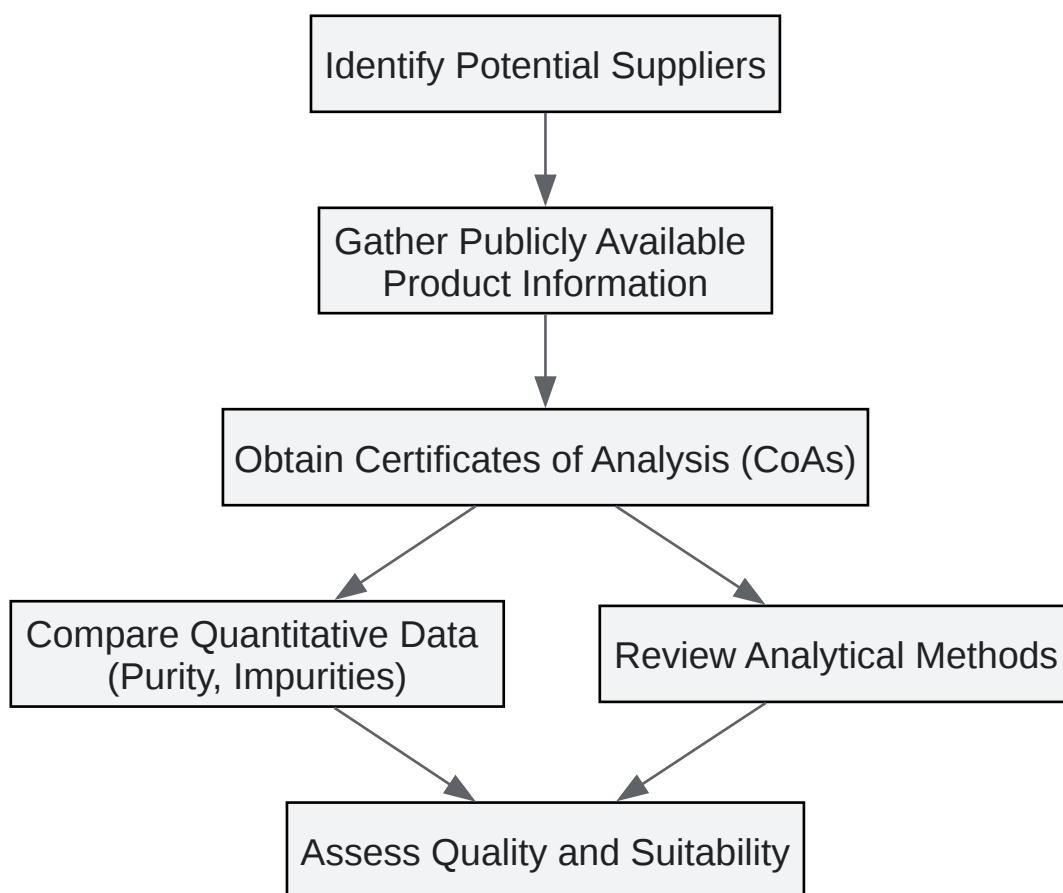
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for Doxorubicinol and the internal standard.

4. Data Analysis:

- Quantify Doxorubicinol concentration by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the **Doxorubicinol hydrochloride** analytical standard.

Visualizations

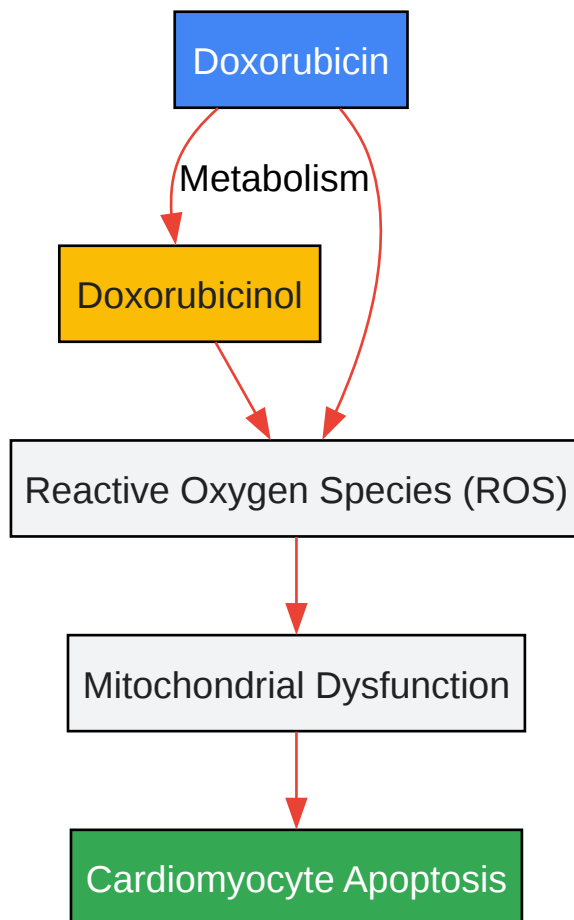
Logical Workflow for Analytical Standard Comparison



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Caption: Workflow for comparing analytical standards.

Signaling Pathway of Doxorubicin-Induced Cardiotoxicity



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References

- 1. caymanchem.com [caymanchem.com]
- 2. Doxorubicinol Hydrochloride | CAS No- 63950-05-0 | Simson Pharma Limited [simsonpharma.com]

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